

9-Deacetyltaxinine E: A Technical Overview of its Physicochemical Properties

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Compound of Interest

Compound Name: 9-Deacetyltaxinine E

Cat. No.: B159407

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Introduction

9-Deacetyltaxinine E is a naturally occurring taxane diterpenoid isolated from the seeds of *Taxus mairei*. As a member of the taxoid family, which includes the prominent anticancer drug paclitaxel, **9-Deacetyltaxinine E** holds potential interest for further investigation in drug discovery and development. This technical guide provides a summary of the currently available physicochemical data for **9-Deacetyltaxinine E**, outlines a general experimental approach for its isolation and characterization, and discusses the context of its biological activity.

Physicochemical Properties

The known physicochemical properties of **9-Deacetyltaxinine E** are summarized in the table below. It is important to note that while the molecular formula and weight have been determined, specific experimental data for properties such as melting point and solubility are not readily available in the current scientific literature.

Property	Value	Source
Molecular Formula	C ₃₅ H ₄₄ O ₉	[1]
Molecular Weight	608.72 g/mol	[1]
CAS Number	284672-78-2	[1]
Class	Diterpenoid	[1]
Source	Seeds of <i>Taxus mairei</i>	[1]

Note: Specific quantitative data for melting point, boiling point, and solubility of **9-Deacetyltaxinine E** are not currently available in published literature.

Spectral Data

The structural elucidation of **9-Deacetyltaxinine E** has been achieved through various spectroscopic techniques, including ¹H NMR, ¹³C NMR, and mass spectrometry. However, the complete raw spectral data with detailed peak assignments are not publicly available at this time.

Experimental Protocols

A specific, detailed experimental protocol for the isolation and purification of **9-Deacetyltaxinine E** is not available in the literature. However, based on general methods for the isolation of taxoids from *Taxus* species, a generalized workflow can be proposed.

General Workflow for Isolation and Purification of Taxoids from *Taxus mairei*



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A generalized workflow for the isolation of taxoids from *Taxus mairei*.

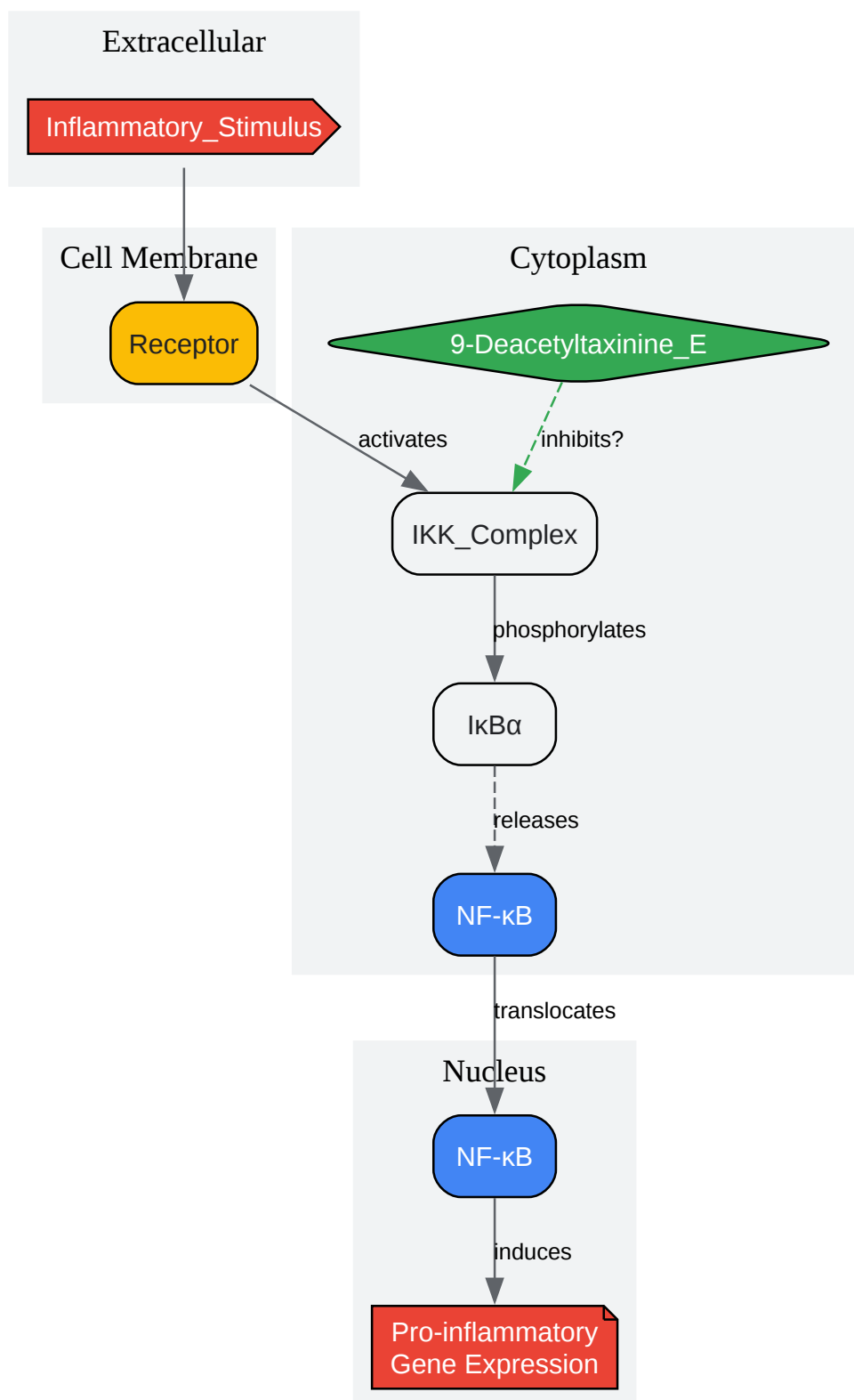
Methodology:

- **Extraction:** The air-dried and powdered seeds of *Taxus mairei* are extracted with methanol at room temperature. This process is typically repeated multiple times to ensure exhaustive extraction of the plant material.
- **Concentration:** The resulting methanolic extract is concentrated under reduced pressure using a rotary evaporator to yield a crude extract.
- **Solvent Partitioning:** The crude extract is then suspended in water and partitioned successively with solvents of increasing polarity, such as n-hexane, ethyl acetate, and n-butanol, to separate compounds based on their polarity. Taxoids are typically enriched in the ethyl acetate fraction.
- **Column Chromatography:** The ethyl acetate fraction is subjected to column chromatography on silica gel, eluting with a gradient of solvents (e.g., n-hexane and ethyl acetate) to separate the mixture into fractions.
- **Preparative High-Performance Liquid Chromatography (HPLC):** Fractions containing the target compound, as identified by thin-layer chromatography (TLC), are further purified by preparative HPLC to isolate pure **9-Deacetyltaxinine E**.
- **Structure Elucidation:** The structure of the isolated compound is confirmed using spectroscopic methods, including ^1H NMR, ^{13}C NMR, 2D NMR (COSY, HSQC, HMBC), and high-resolution mass spectrometry (HRMS).

Biological Activity and Signaling Pathways

Currently, there is no specific information available in the scientific literature regarding the biological activity or the signaling pathways modulated by **9-Deacetyltaxinine E**. However, many taxane diterpenoids isolated from *Taxus* species have been reported to exhibit significant cytotoxic and anti-inflammatory activities. For instance, several taxoids from *Taxus wallichiana* var. *mairei* have shown potent anti-proliferative activity against various cancer cell lines.^[2] Some diterpenoids have also been investigated for their anti-inflammatory properties, often through the modulation of key inflammatory pathways.

Given the structural similarity of **9-Deacetyltaxinine E** to other bioactive taxoids, it is plausible that it may also possess cytotoxic or anti-inflammatory properties. Future research could explore its effects on cancer cell viability and its potential to modulate inflammatory responses. A hypothetical signaling pathway that could be investigated for a taxoid compound is the NF- κ B pathway, which is a key regulator of inflammation.



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A hypothetical model of the NF-κB signaling pathway and a potential point of inhibition.

Conclusion

9-Deacetyltaxinine E is a taxane diterpenoid with a defined chemical structure that has been isolated from *Taxus mairei*. While its basic physicochemical properties are known, a comprehensive profile including detailed spectral data, melting point, and solubility is yet to be published. Furthermore, its biological activities and potential mechanisms of action remain unexplored. The information provided in this guide serves as a foundation for researchers and scientists interested in further investigating this natural product for its potential therapeutic applications. Future studies are warranted to fully characterize **9-Deacetyltaxinine E** and to evaluate its pharmacological potential.

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References

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